

An In-Depth Technical Guide to 1,4-Butanedisulfonic Acid Disodium Salt

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	1,4-Butanedisulfonic Acid Disodium Salt
CAS No.:	36589-61-4
Cat. No.:	B048027

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Introduction

In the landscape of modern pharmaceutical research and development, the precise understanding of chemical reagents is paramount. This guide provides a comprehensive technical overview of **1,4-Butanedisulfonic acid disodium salt**, a compound of significant interest to researchers, scientists, and drug development professionals. We will delve into its fundamental properties, applications, and the technical considerations crucial for its effective use in a laboratory setting. This document is structured to provide not only foundational knowledge but also actionable insights derived from practical applications.

Core Physicochemical Properties

A thorough grasp of the physicochemical properties of **1,4-Butanedisulfonic acid disodium salt** is the bedrock of its application in research. These parameters dictate its behavior in various experimental conditions and are critical for accurate and reproducible results.

Molecular Formula and Weight

The chemical identity of a compound is fundamentally defined by its molecular formula and weight. For **1,4-Butanedisulfonic acid disodium salt**, these are:

- Molecular Formula: $C_4H_8Na_2O_6S_2$ [1][2]
- Molecular Weight: 262.21 g/mol [1][2][3][4][5][6]
- Exact Mass: 261.95600 Da [3]

These values are essential for stoichiometric calculations in reaction setups and for the preparation of solutions with precise concentrations.

Structural Representation

The arrangement of atoms within the molecule influences its reactivity and interactions.

Caption: 2D structure of **1,4-Butanedisulfonic acid disodium salt**.

Key Physicochemical Data

The following table summarizes critical data points for this compound, providing a quick reference for laboratory use.

Property	Value	Source
CAS Number	36589-61-4	[1][3][4][5][6]
Appearance	White powder to crystal	[7]
Melting Point	147 °C	[3]
Density	2.347 g/cm ³	[3]
Refractive Index	1.539	[3]
InChI Key	HQDMQCFIQZBDED-UHFFFAOYSA-N	[3]
SMILES	<chem>O=S(=O)(CCCCS(=O)(=O)O[Na])O[Na]</chem>	[4]

These parameters are invaluable for material handling, storage, and analytical method development. For instance, the melting point is a key indicator of purity, while the refractive index is useful in certain quantitative analyses.

Applications in a Research and Drug Development Context

The utility of **1,4-Butanedisulfonic acid disodium salt** in the scientific field is noteworthy, particularly in pharmacology and as a crucial intermediate in organic synthesis.

Role as a Pharmaceutical Intermediate

A significant application of this compound is its role as an intermediate in the synthesis of more complex pharmaceutical agents. Notably, it is a precursor in the production of Simeitai (S-adenosylmethionine 1,4-butanedisulfonate), a liver-protecting drug.^[8] The synthesis of such drugs requires high-purity starting materials, making the quality of **1,4-Butanedisulfonic acid disodium salt** a critical factor in the overall yield and purity of the final active pharmaceutical ingredient (API).

Potential Therapeutic Applications

Research has indicated that Butane-1,4-disulfonic Acid Disodium Salt has shown efficacy in mitigating the acute toxicity of the herbicide paraquat dichloride in animal models.^{[4][9]} It has also been observed to suppress the formation of lipid peroxides in the lungs, suggesting a potential role as a protective agent against oxidative stress-induced cellular damage.^{[4][9]} These findings open avenues for further investigation into its therapeutic potential in conditions associated with oxidative damage.

Utility in Salt Formation for Drug Formulation

In drug development, converting a drug into a salt form is a common strategy to enhance its physicochemical properties, such as solubility, stability, and dissolution rate.^{[10][11]} While 1,4-Butanedisulfonic acid itself is not a common counter-ion, the principles of salt formation are highly relevant. The disodium salt of this sulfonic acid demonstrates how the introduction of ionic character can significantly alter a molecule's properties. For weakly acidic or basic drugs, forming a salt can be the key to achieving a viable pharmacokinetic profile.^[10]

Experimental Protocols and Methodologies

To ensure the reliable application of **1,4-Butanedisulfonic acid disodium salt** in a research setting, adherence to well-defined protocols is essential.

Preparation of a Standard Aqueous Solution

This protocol outlines the steps for preparing a 0.1 M aqueous solution, a common starting point for many experiments.

Materials:

- **1,4-Butanedisulfonic acid disodium salt** (MW: 262.21 g/mol)
- Deionized water
- Volumetric flask (100 mL, Class A)
- Analytical balance
- Magnetic stirrer and stir bar

Procedure:

- Calculate the required mass: For a 0.1 M solution in 100 mL, the required mass is: $0.1 \text{ mol/L} * 0.1 \text{ L} * 262.21 \text{ g/mol} = 2.6221 \text{ g}$
- Weigh the compound: Accurately weigh approximately 2.6221 g of **1,4-Butanedisulfonic acid disodium salt** using an analytical balance.
- Dissolution: Transfer the weighed compound into the 100 mL volumetric flask. Add approximately 70 mL of deionized water.
- Mixing: Place a magnetic stir bar in the flask and place it on a magnetic stirrer. Stir until the solid is completely dissolved.
- Final Volume Adjustment: Once dissolved, carefully add deionized water to the flask until the bottom of the meniscus aligns with the calibration mark.

- Homogenization: Cap the flask and invert it several times to ensure a homogeneous solution.

Caption: Workflow for preparing a standard aqueous solution.

Considerations for Safe Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the compound and ensure laboratory safety.

- Handling: It is recommended to handle **1,4-Butanedisulfonic acid disodium salt** in a well-ventilated area.[3] Personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn. Avoid generating dust.[3]
- Storage: The compound should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[3] Some suppliers recommend storage at -20°C.[5] Always refer to the supplier's specific storage recommendations.

Conclusion

1,4-Butanedisulfonic acid disodium salt is a chemical compound with well-defined physicochemical properties and important applications, particularly as a pharmaceutical intermediate. Its potential therapeutic uses and its relevance to the principles of drug formulation make it a subject of interest for researchers in the life sciences. A thorough understanding of its characteristics and adherence to precise experimental protocols are fundamental to leveraging its potential in scientific discovery and drug development.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 1,4-Butanedisulfonic Acid Disodium Salt]. BenchChem, [2026]. [Online PDF]. Available at:

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